Structural Analysis Framework: N-[1-(4-methylphenyl)ethylidene]hydroxylamine[1]

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Compound of Interest

Compound Name:	*N-[1-(4-methylphenyl)ethylidene]hydroxylamine*
CAS No.:	*54582-23-9*
Cat. No.:	*B3032825*

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Executive Summary

This technical guide provides a comprehensive framework for the crystallographic characterization of **N-[1-(4-methylphenyl)ethylidene]hydroxylamine** (commonly known as 4-methylacetophenone oxime). While oximes are ubiquitous intermediates in the Beckmann rearrangement and coordination chemistry, their solid-state behavior is governed by a delicate competition between steric factors and hydrogen-bonding motifs.

This document details the end-to-end workflow—from synthesis and single-crystal growth to structure solution and supramolecular analysis—designed to distinguish between the competing

dimeric and

catemeric packing motifs characteristic of this class of compounds.

Part 1: Synthesis and Crystal Growth Protocol

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High-resolution X-ray diffraction requires single crystals of exceptional quality. The following protocol ensures the isolation of the thermodynamically stable E-isomer and the growth of diffraction-grade specimens.

Synthesis of the E-Isomer

The reaction between 4-methylacetophenone and hydroxylamine hydrochloride typically yields a mixture of E and Z isomers, with the E-isomer being the major product due to steric repulsion between the phenyl ring and the oxime oxygen in the Z-form.

Protocol:

- Reagents: Dissolve 4-methylacetophenone (10 mmol) in ethanol (15 mL).
- Addition: Add an aqueous solution of hydroxylamine hydrochloride (15 mmol) and sodium acetate (15 mmol) dropwise.
- Reflux: Heat the mixture at reflux for 2–3 hours. Monitor via TLC (eluent: 20% EtOAc/Hexane).
- Workup: Remove ethanol under reduced pressure. Extract the residue with dichloromethane, wash with water, and dry over $MgSO_4$.
- Isomer Separation: The crude solid is predominantly the E-isomer. Recrystallize from hot ethanol/water (1:1) to remove trace Z-isomer impurities.

Single Crystal Growth Strategies

To obtain crystals suitable for X-ray diffraction (approx.

mm), use the Slow Evaporation or Vapor Diffusion methods.

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Method	Solvent System	Conditions	Expected Morphology
Slow Evaporation	Ethanol or Methanol	Room Temp, loosely capped vial	Prisms or blocks
Vapor Diffusion	THF (inner) / Pentane (outer)	Sealed chamber, 4°C	High-quality needles/plates
Solvent Layering	CH_2Cl_2 (bottom) / Hexane (top)	Narrow tube, undisturbed	Large, defect-free blocks

> *Critical Control Point: Oximes are prone to hydrolysis in highly acidic environments. Ensure solvents are neutral.*

Part 2: X-Ray Diffraction Data Collection

Instrumentation & Parameters

- Radiation Source: Mo-K

  (

  Å) is preferred for organic crystals to minimize absorption, though Cu-K

  is acceptable for smaller crystals.

- Temperature: Collect data at 100 K using a nitrogen cryostream. Low temperature is essential to reduce thermal motion (libration) of the terminal methyl group and the hydroxyl proton, facilitating accurate H-bond determination.

Data Collection Strategy

- Unit Cell Determination: Collect a screening set (approx. 20 frames) to determine the unit cell and Bravais lattice.

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- Expected Lattice: Monoclinic or Triclinic.
- Common Space Groups for Oximes:

  ,

  , or

  .

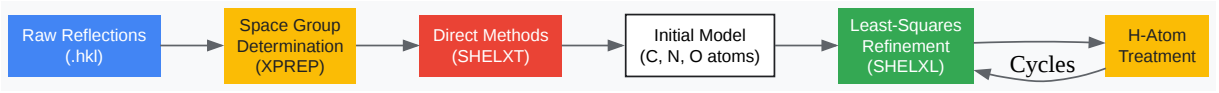
- Strategy: A full sphere of data is recommended to maximize redundancy (

). This improves the precision of intensities, which is critical for resolving the electron density of the oxime hydrogen atom.

Part 3: Structure Solution and Refinement

The Phasing Workflow

The structure contains only light atoms (C, H, N, O). Direct Methods (SHELXT or SIR) are sufficient for phasing.



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Figure 1: Standard crystallographic workflow for light-atom organic structures.

Hydrogen Atom Treatment (Crucial Step)

The position of the hydroxyl hydrogen (O-H) defines the supramolecular architecture.

- Carbon-bound H: Place geometrically using a riding model (AFIX 43 for aromatic, AFIX 137 for methyl with torsion allowed).
- Hydroxyl H: Locate in the Difference Fourier Map (

).

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- Do NOT constrain this geometrically initially.
- Refine the coordinates freely with an isotropic thermal parameter (

  of Oxygen).
- Validation: The O-H bond length should refine to approx 0.82–0.90 Å. If it drifts, apply a DFIX restraint (0.84 Å).

Part 4: Structural Analysis & Supramolecular Motifs

This section describes the specific interactions to look for in the solved structure. The crystal packing of oximes is dominated by the amphoteric nature of the

group, which acts as both a hydrogen bond donor and acceptor.

Isomer Confirmation

Verify the configuration about the C=N bond.

- E-isomer: The -OH group is trans to the phenyl ring (closer to the methyl group of the ethylidene moiety).
- Z-isomer: The -OH group is cis to the phenyl ring.
- Metric: Check the C(phenyl)-C-N-O torsion angle.

Hydrogen Bonding Networks

Two primary motifs compete in the solid state. Your analysis must classify the structure into one of these categories:

Scenario A: The Centrosymmetric Dimer (

)

This is the most common motif for ketoximes. Two molecules associate via a "head-to-head" interaction around a center of inversion.

- Interaction:

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- Graph Set:

  (Ring, 2 donors, 2 acceptors, 6 atoms).

- Geometry: Look for an

  distance of ~2.8 Å and an angle near 180°.

Scenario B: The Catemer Chain (

)

Less common for ketoximes but possible if steric bulk interferes with dimerization.

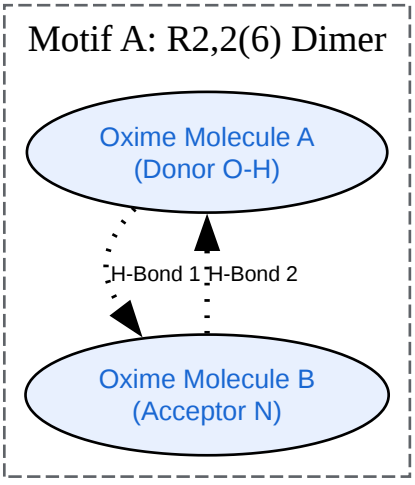
- Interaction:

  forming an infinite chain.

- Graph Set:

  (Chain, 3 atoms in the repeat unit).

- Geometry: Molecules translate along a screw axis or glide plane.



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Figure 2: Schematic of the dominant

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dimerization motif expected for 4-methylacetophenone oxime.

Secondary Interactions

- Stacking: Examine the packing of the p-tolyl rings. Centroid-to-centroid distances < 3.8 Å indicate significant stacking, often stabilizing the columns of dimers.
- C-H...O Interactions: Weak hydrogen bonds between the aromatic protons and the oxime oxygen may support the 3D lattice.

Part 5: Data Reporting Standards

When publishing or archiving the structure, ensure the following data tables are generated.

Table 1: Crystal Data and Structure Refinement

Parameter	Description
Empirical Formula	
Formula Weight	149.19 g/mol
Crystal System	[Determined, e.g., Monoclinic]
Space Group	[Determined, e.g.,]
Z	4 (typically)
R-Indices	Aim for

Table 2: Key Hydrogen Bond Geometries

Format: D-H...A | d(D-H) | d(H...A) | d(D...A) | <(DHA)

- O1-H1...N1 (Primary interaction)
- C-H...O (Secondary interactions)

References

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